

Chemical Identity and Properties of Dibutyl Phenyl Phosphate

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Compound Focus: Dibutyl phenyl phosphate

CAS No.: 2528-36-1

Cat. No.: S567549

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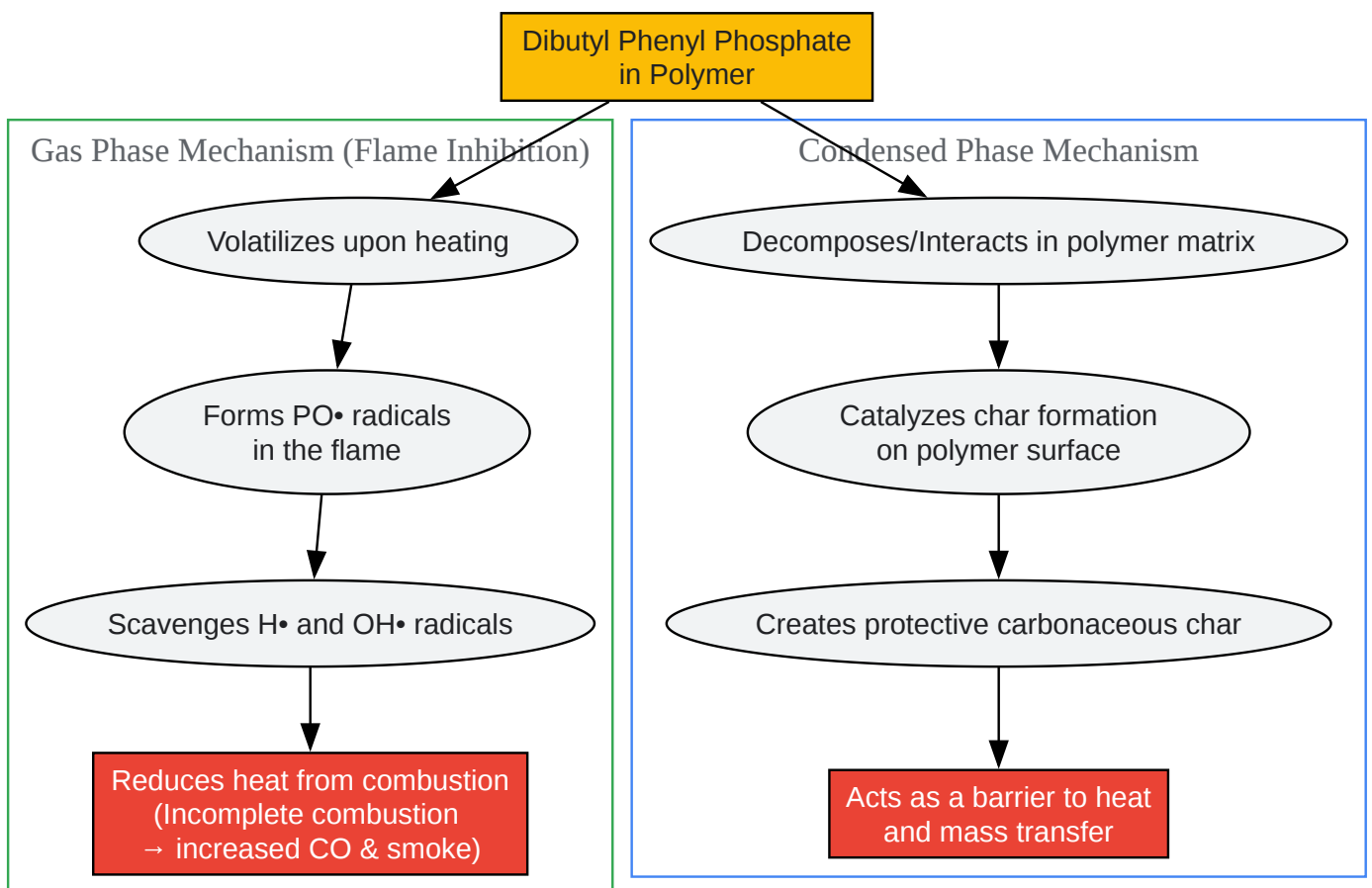
The table below summarizes the basic identifiers and known physical properties of **dibutyl phenyl phosphate**. Please note that many key parameters for experimental work are not available in the current literature.

| Property Type | Details |
|----------------------|--|
| CAS Number | 2528-36-1 [1] |
| Chemical Formula | C ₁₄ H ₂₃ O ₄ P [1] |
| Synonyms | DBPP; Phosphoric acid, dibutylphenyl ester; Butyl phenyl phosphate [1] |
| Physical Description | Clear colorless liquid [1] |
| Flash Point | > 200 °F (93 °C) [1] |
| Water Solubility | < 1 mg/mL at 22.5°C [1] |
| Boiling Point | Data unavailable [1] |
| Vapor Pressure | Data unavailable [1] |

Mechanism of Action as a Flame Retardant

Dibutyl phenyl phosphate is an organophosphate ester (OPE), a class of chemicals widely used as flame retardants and plasticizers [2]. While specific studies on its efficacy are scarce, its flame retardant action can be understood through the general mechanisms of phosphorus-based flame retardants, which can function in both the gas phase and the condensed phase [3].

The following diagram illustrates these two primary mechanisms:



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Experimental and Handling Considerations

Reactivity and Safety: Organophosphates like **dibutyl phenyl phosphate** can form highly toxic and flammable **phosphine gas** when in contact with strong reducing agents such as hydrides. Partial oxidation may also release toxic phosphorus oxides [1].

Recommended Safety Protocols:

- **Respiratory Protection:** When handling the neat chemical, wear a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter [1].
- **Spill Response:** Control fires with a dry chemical, CO₂, or Halon extinguisher. For liquid spills, use absorbent paper, then seal all contaminated material in a vapor-tight plastic bag. Clean surfaces with alcohol followed by soap and water [1].
- **First Aid:** In case of eye contact, flush with water for 20-30 minutes and seek immediate medical attention. For skin contact, flush with water and wash thoroughly with soap and water. **Do not induce vomiting** if ingested [1].

Analytical Protocol for Environmental Sampling

Due to the prevalence of OPEs in indoor environments, here is a summarized analytical method for determining OPE concentrations in dust, which could be adapted for quality control or environmental monitoring in research settings [4].

Application: Analysis of organophosphate esters (OPEs), including various aryl and alkyl phosphates, in indoor dust. **Sample Preparation:**

- **Sieving:** Sieve dust samples through a 0.15 mm stainless steel mesh sieve and remove extraneous material.
- **Spiking:** Weigh 100 mg of dust into a glass test tube and spike with isotopically labeled surrogate standards (e.g., d₁₅-triethyl phosphate, d₂₇-tributyl phosphate).
- **Extraction:** Ultrasonicate the sample with a 3:1 hexane/acetone mixture for 15 minutes, followed by centrifugation. Repeat this extraction three times and combine the extracts.
- **Concentration:** Evaporate the combined extracts to near dryness under a gentle stream of nitrogen and perform a solvent exchange to hexane.
- **Clean-up:** Clean and fractionate the extract using Florisil solid-phase extraction (SPE) cartridges, eluting with ethyl acetate.
- **Re-concentration:** Evaporate the eluate to near dryness and solvent-exchange into isooctane to a final volume of 500 µL. Spike with an internal standard (e.g., ¹³C₁₂-PCB 105) before analysis.

Instrumental Analysis:

- **Technique:** Gas Chromatography-Mass Spectrometry (GC-MS) with triple quadrupole detector in electron impact (EI) mode.
- **Column:** HP-5MS (30 m × 250 μm i.d. × 0.25 μm).
- **Injection:** 2 μL, splitless.
- **Oven Program:** 90°C (hold 1 min) → 160°C @ 2°C/min → 310°C @ 20°C/min (hold 5 min).
- **Quality Control:** Calculate percent recoveries for the labeled surrogates. Average recoveries reported are 82% ± 12% [4].

Regulatory and Substitution Context

- **Regulatory Status for Alternatives:** The European Chemicals Agency (ECHA) has identified many aromatic brominated flame retardants as candidates for restriction due to persistence and toxicity. As of 2023, for several non-halogenated subgroups of flame retardants, **including certain organophosphorus-based ones, no regulatory action was recommended** as no or low hazard was identified at that time [5]. This makes OPEs like **dibutyl phenyl phosphate** relevant substitutes.
- **Environmental Persistence and Monitoring:** Organophosphate esters are additive flame retardants, meaning they are not chemically bound to the polymer matrix. This makes them susceptible to **leaching, volatilization, and wear**, leading to their prevalence in indoor environments, particularly in household dust [4] [2]. Monitoring their levels is crucial for exposure assessment.

Research Gaps and Future Directions

The current scientific data on **dibutyl phenyl phosphate specifically is insufficient**. Future research should focus on:

- **Material Science Performance:** Quantifying its flame retardant efficiency (e.g., LOI, UL-94 ratings) and optimal loading levels in specific polymers like polyvinyl chloride (PVC), polyurethanes, or engineering plastics.
- **Toxicological Profile:** Conducting detailed studies on its ecotoxicity, human health impacts, and potential for endocrine disruption, especially given concerns raised about some OPEs [4] [2].
- **Environmental Fate:** Investigating its degradation pathways, persistence, and bioaccumulation potential in different environmental compartments.

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To cite this document: Smolecule. [Chemical Identity and Properties of Dibutyl Phenyl Phosphate]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b567549#dibutyl-phenyl-phosphate-flame-retardant-additive]

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